

4-Phenylbutanoyl chloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: 4-Phenylbutanoyl chloride

Cat. No.: B097830

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Technical Guide to the Safety of 4-Phenylbutanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **4-Phenylbutanoyl chloride** (CAS No: 18496-54-3), compiled from various Safety Data Sheets (SDS) and chemical databases. It is intended to serve as a technical resource for laboratory personnel and professionals in the field of drug development.

Chemical Identification and Properties

4-Phenylbutanoyl chloride, also known as 4-phenylbutyryl chloride or benzenebutanoyl chloride, is a chemical intermediate used in organic synthesis.^{[1][2]} Its identification and key physical and chemical properties are summarized below.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	4-Phenylbutanoyl chloride
Synonyms	4-Phenylbutyryl chloride, Benzenebutanoyl chloride[1][2]
CAS Number	18496-54-3[1]
Molecular Formula	C ₁₀ H ₁₁ ClO[1]
Molecular Weight	182.64 g/mol [1]
Appearance	White to light yellow to light orange powder to crystal[2]

Table 2: Physical and Chemical Properties

The quantitative data for the physical and chemical properties of **4-Phenylbutanoyl chloride** show some variation across different sources. Researchers should consider these ranges and consult their specific supplier's SDS for the most accurate information for the product in hand.

Property	Value	Source(s)
Boiling Point	244 °C to 273 °C	[1]
Density	Approximately 1.115 g/cm ³ to 1.120 g/cm ³	[1]
Melting Point	-26 °C	[1]
Flash Point	121 °C	[1]
Water Solubility	Reacts with water	[1]

Note: Discrepancies in reported physical properties are common and can be attributed to different experimental conditions, measurement techniques, or product purity.

Hazard Identification and Classification

4-Phenylbutanoyl chloride is classified as a hazardous chemical. The primary hazards are associated with its corrosive nature.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[1]
Corrosive to Metals	-	H290: May be corrosive to metals[2]

Signal Word: Danger[1]

Experimental Protocols and Toxicological Data

A critical aspect of this technical guide is the inclusion of detailed experimental methodologies. However, it is important to note that the specific experimental protocols used to determine the data presented in Safety Data Sheets (e.g., for properties like boiling point, flash point, or toxicity) are generally not publicly disclosed by the manufacturers or testing facilities. This information is often considered proprietary.

Similarly, a thorough search of publicly available toxicological databases reveals a significant lack of quantitative data for **4-Phenylbutanoyl chloride**.

Table 4: Toxicological Data

Metric	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.

The absence of this data underscores the importance of handling this chemical with a high degree of caution, assuming it to be potentially toxic, and adhering strictly to the recommended safety precautions.

Safe Handling and Emergency Procedures

Given the corrosive nature of **4-Phenylbutanoyl chloride**, strict adherence to safety protocols is mandatory.

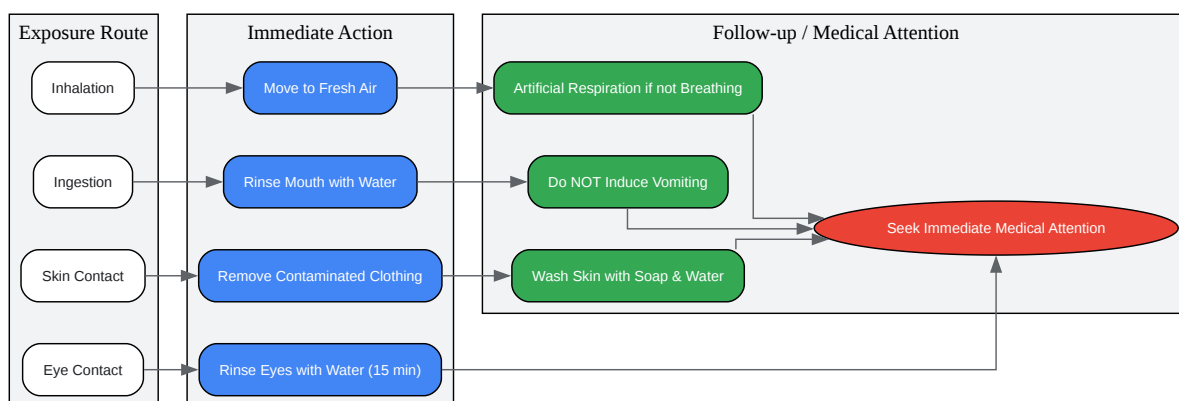
Personal Protective Equipment (PPE)

When handling **4-Phenylbutanoyl chloride**, the following personal protective equipment should be worn:

- **Eye/Face Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[3]
- **Skin Protection:** Wear fire/flammable resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., nitrile rubber).^[3]
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.^[3]

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. The following diagram outlines the recommended first-aid procedures.



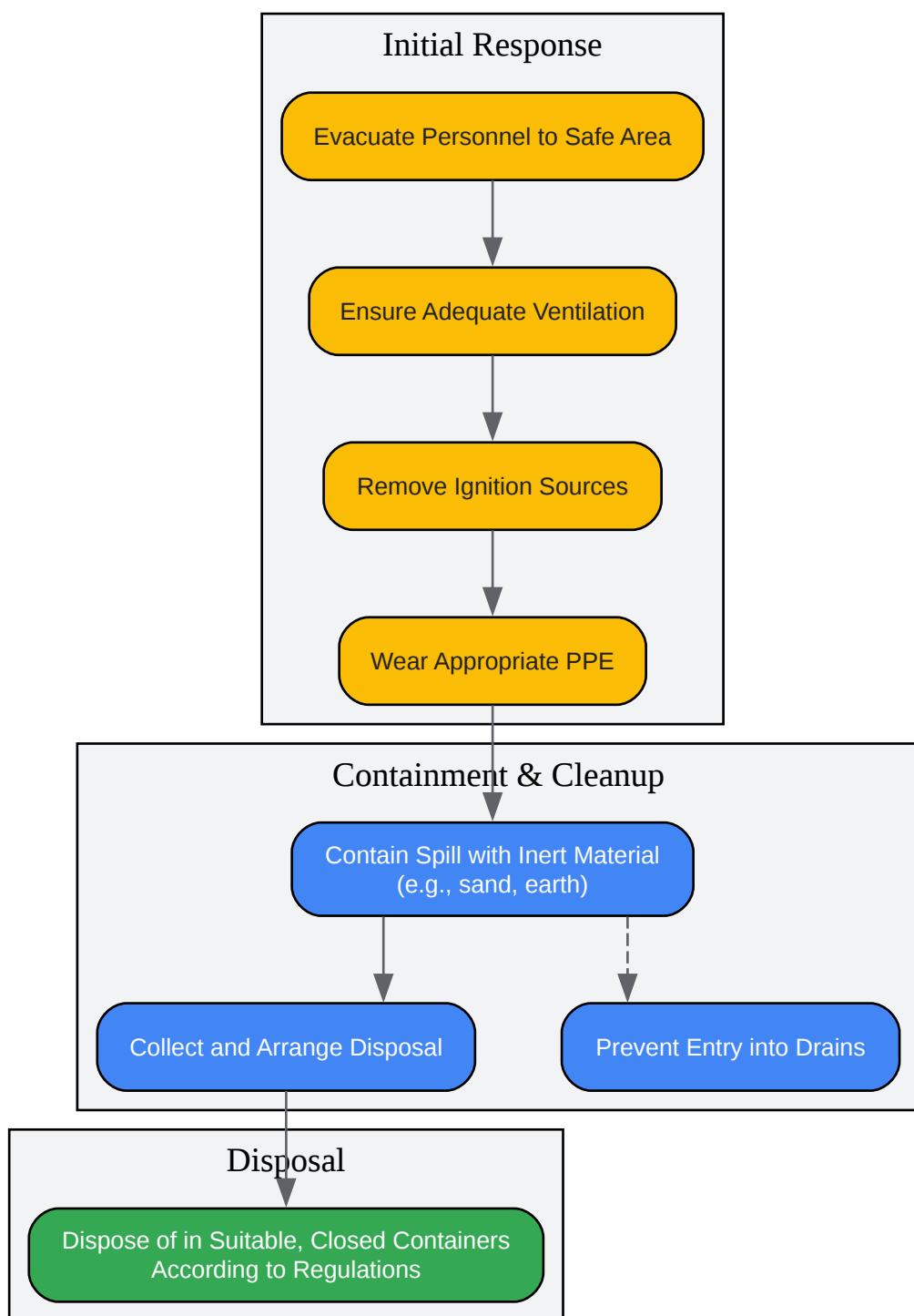
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Caption: First-aid response workflow for **4-Phenylbutanoyl chloride** exposure.

Accidental Release Measures

In the event of a spill, a structured response is necessary to mitigate exposure and environmental contamination.

The following diagram illustrates the general workflow for cleaning up a spill of **4-Phenylbutanoyl chloride**.



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Caption: Spill cleanup workflow for **4-Phenylbutanoyl chloride**.

Fire-Fighting Measures and Storage

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Combustion may produce carbon oxides and hydrogen chloride gas.
- Fire-fighter Protection: Wear self-contained breathing apparatus for firefighting if necessary. [4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong bases, alcohols, and oxidizing agents.[3]

Conclusion

4-Phenylbutanoyl chloride is a corrosive chemical that requires careful handling and adherence to stringent safety protocols. While there is a lack of comprehensive public data on its toxicology and the specific experimental methods used for safety evaluation, the available information clearly indicates that it can cause severe skin burns and eye damage.

Researchers, scientists, and drug development professionals must use appropriate personal protective equipment, work in well-ventilated areas, and be prepared to implement emergency procedures in case of exposure or accidental release. This guide provides a foundational understanding of the safety considerations for **4-Phenylbutanoyl chloride**, but it is not a substitute for a thorough review of the supplier-specific Safety Data Sheet and institutional safety protocols.

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